

6-Bromo-2-chloro-5-fluoroquinazoline CAS number 1036756-07-6

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Compound of Interest

Compound Name: 6-Bromo-2-chloro-5-fluoroquinazoline

Cat. No.: B1398789

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An In-Depth Technical Guide to **6-Bromo-2-chloro-5-fluoroquinazoline** (CAS: 1036756-07-6)

Introduction: Strategic Importance in Medicinal Chemistry

6-Bromo-2-chloro-5-fluoroquinazoline is a highly functionalized heterocyclic compound that has emerged as a valuable building block in modern drug discovery. Its strategic importance lies in the orthogonal reactivity of its substituents on the quinazoline scaffold. The quinazoline ring system itself is a privileged structure, forming the core of numerous therapeutic agents known for a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^{[1][2]}

This guide provides a comprehensive technical overview of **6-Bromo-2-chloro-5-fluoroquinazoline**, focusing on its chemical properties, a plausible and detailed synthetic route, its unique reactivity profile, and its application as a key intermediate. The discussion is framed from the perspective of a medicinal chemist, emphasizing the rationale behind synthetic choices and the strategic application of its distinct reaction sites to build molecular complexity.

Physicochemical and Spectral Properties

A clear understanding of the compound's physical and spectral properties is fundamental for its use in synthesis. The data presented below has been aggregated from supplier technical data

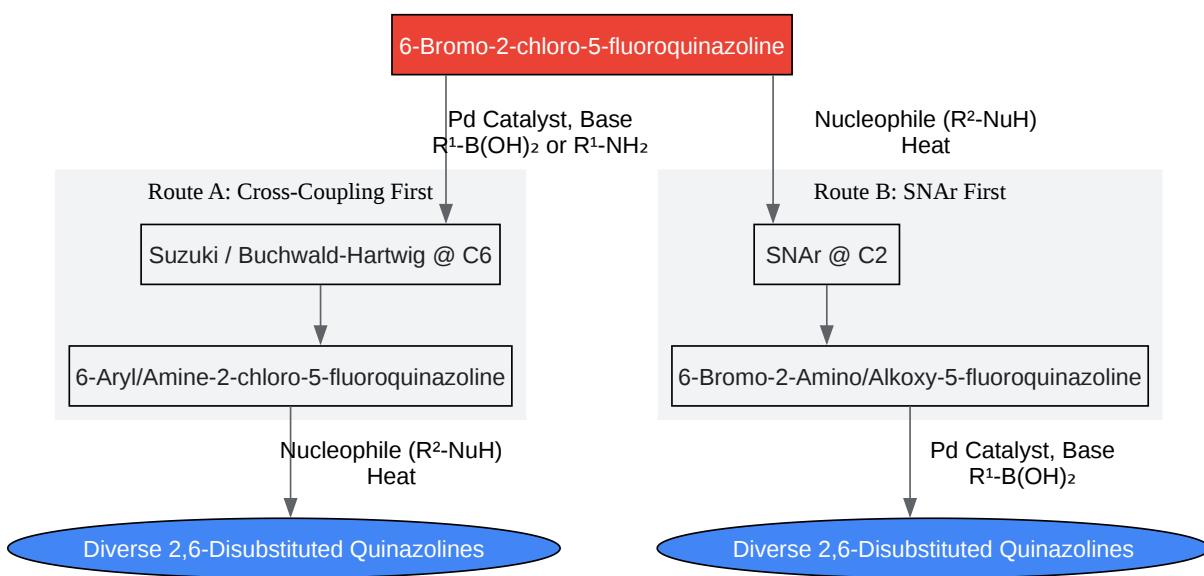
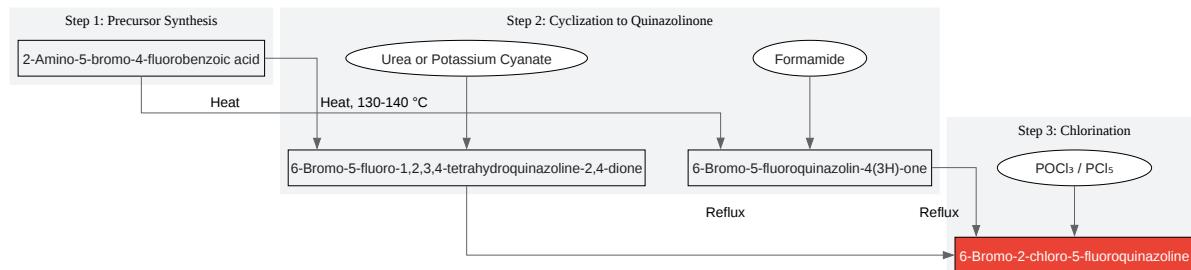
sheets and predictive modeling.

Property	Value	Source(s)
CAS Number	1036756-07-6	[3] [4]
Molecular Formula	C ₈ H ₃ BrClFN ₂	[5]
Molecular Weight	261.48 g/mol	[5]
Appearance	Off-white to light yellow solid	[6]
Boiling Point	309.5 ± 35.0 °C (Predicted)	[6]
Density	1.836 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	-1.01 ± 0.30 (Predicted)	[6]
InChI Key	XCNARNYXKIGAJU- UHFFFAOYSA-N	[7]
SMILES	N1=C2C(C(F)=C(Br)C=C2)=C N=C1Cl	[7]

Synthesis Pathway: A Multi-Step Approach

While specific literature detailing the exact synthesis of **6-Bromo-2-chloro-5-fluoroquinazoline** is not publicly prevalent, a robust and logical pathway can be constructed based on well-established quinazoline chemistry.[\[1\]](#)[\[8\]](#)[\[9\]](#) The most common methods involve the cyclization of substituted anthranilic acid derivatives.[\[9\]](#)[\[10\]](#)

The proposed synthesis begins with a suitably substituted aniline, proceeds through the formation of the critical quinazolinone intermediate, and concludes with chlorination to yield the target compound.



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